

# A Comparative Guide to the Efficacy of SHP2 Inhibitors: TNO155 and SHP099

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Due to the limited availability of public data on a compound specifically named "Shp2-IN-21," this guide provides a comparative analysis of two well-characterized, allosteric SHP2 inhibitors: TNO155 and SHP099. SHP099 is a pioneering, potent, and selective SHP2 inhibitor that serves as a robust benchmark for preclinical comparison.

### Introduction

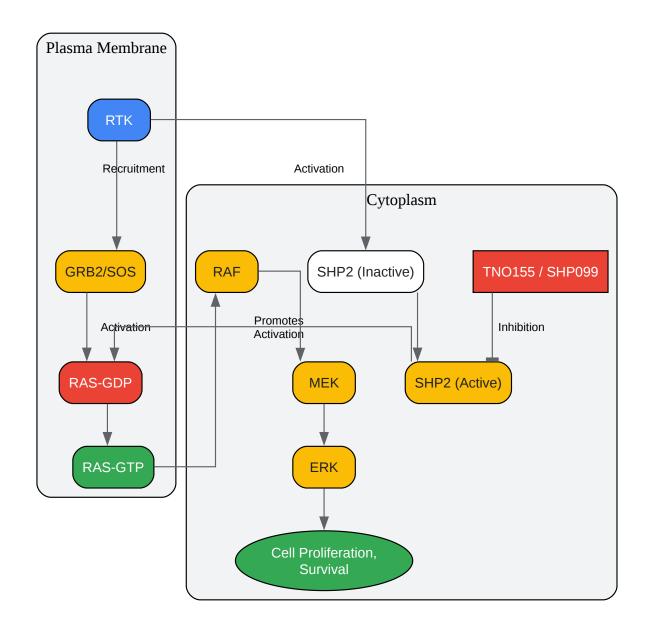
Src homology-2 domain-containing protein tyrosine phosphatase 2 (SHP2), encoded by the PTPN11 gene, is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation through the MAPK signaling pathway.[1] As a key downstream effector of multiple receptor tyrosine kinases (RTKs), SHP2 has emerged as a compelling target in oncology. This guide offers a comparative overview of the preclinical efficacy of two prominent allosteric SHP2 inhibitors, TNO155 and SHP099, to aid researchers in drug development and academic research.

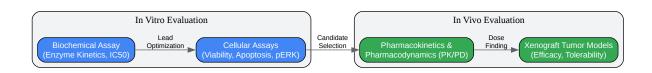
## **Mechanism of Action**

Both TNO155 and SHP099 are allosteric inhibitors that bind to a tunnel-like pocket at the interface of the N-terminal SH2, C-terminal SH2, and protein tyrosine phosphatase (PTP) domains of SHP2. This binding stabilizes SHP2 in an auto-inhibited conformation, preventing its interaction with upstream activators and downstream substrates, thereby inhibiting the RAS-ERK signaling pathway.[1][2]



## **Signaling Pathway of SHP2 Inhibition**







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